

5-Methylcytosine-d4 chemical properties and stability

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Compound of Interest

Compound Name: 5-Methylcytosine-d4

Cat. No.: B12388214

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An In-depth Technical Guide to **5-Methylcytosine-d4**: Chemical Properties and Stability

Introduction

5-Methylcytosine (5-mC) is a critical epigenetic modification of DNA, playing a pivotal role in regulating gene expression, genomic imprinting, and cellular differentiation.[1][2] Its deuterated isotopologue, **5-Methylcytosine-d4** (5-mC-d4), is an indispensable tool in biomedical research, particularly in quantitative mass spectrometry-based studies. The incorporation of stable heavy isotopes allows 5-mC-d4 to be used as an internal standard for the precise and accurate measurement of endogenous 5-mC levels in biological samples. This guide provides a comprehensive overview of the chemical properties, stability, and applications of **5-Methylcytosine-d4** for researchers, scientists, and drug development professionals.

Chemical Properties

5-Methylcytosine-d4 is the deuterium-labeled form of 5-Methylcytosine.[3] The primary difference is the substitution of four hydrogen atoms with deuterium, three on the methyl group and one on the amine group, leading to an increased molecular weight which is essential for its use in mass spectrometry. The fundamental chemical properties are summarized below.

Table 1: Chemical and Physical Properties of 5-Methylcytosine and **5-Methylcytosine-d4**

Property	5-Methylcytosine	5-Methylcytosine-d4	Data Source
IUPAC Name	6-amino-5-methyl-1H-pyrimidin-2-one	6-(amino-d1)-5-(methyl-d3)-1H-pyrimidin-2-one	[4] (Inferred for d4)
CAS Number	554-01-8	1219795-15-9	[3]
Molecular Formula	C ₅ H ₇ N ₃ O	C ₅ H ₃ D ₄ N ₃ O	(Inferred for d4)
Molecular Weight	125.13 g/mol	129.15 g/mol	(Calculated for d4)
Melting Point	270 °C	Not available	
Solubility	34.5 mg/mL in water	Not available (expected to be similar to 5-mC)	
Appearance	Crystalline solid/prisms	Solid	

Note: Experimental data for the deuterated form (d4) is limited. Properties such as melting point and solubility are expected to be very similar to the non-deuterated compound.

Stability and Storage

Proper handling and storage are crucial to maintain the integrity of **5-Methylcytosine-d4**.

Storage Conditions

For long-term stability, **5-Methylcytosine-d4** should be stored under controlled conditions.

- Stock Solutions: Store at -80°C for up to 6 months or at -20°C for up to 1 month.
- Solid Form: Keep containers tightly closed in a dry, cool, and well-ventilated place.

It is important to avoid repeated freeze-thaw cycles of solutions. If using an aqueous stock solution, it should be diluted to the working concentration and sterilized by filtration (e.g., with a 0.22 µm filter) before use.

Chemical Stability and Degradation

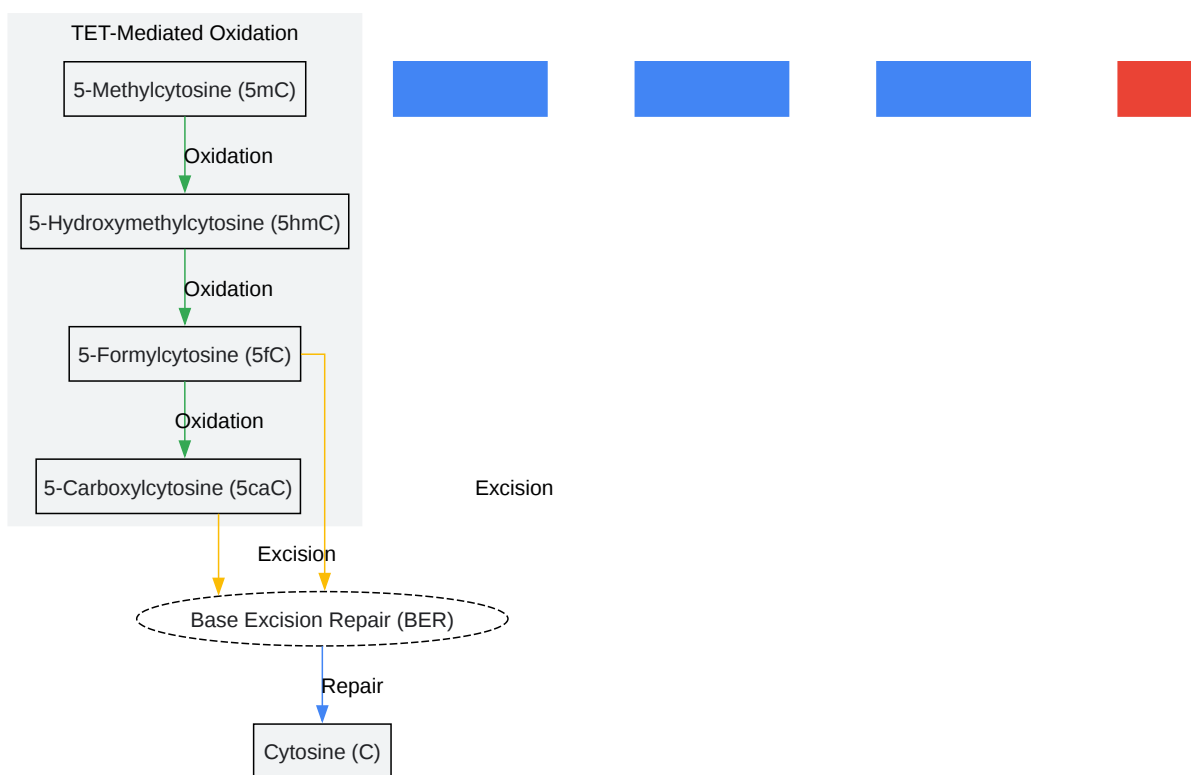
The stability of 5-Methylcytosine is intrinsically linked to its biological functions and potential for degradation. The deuterated form is expected to follow the same degradation pathways.

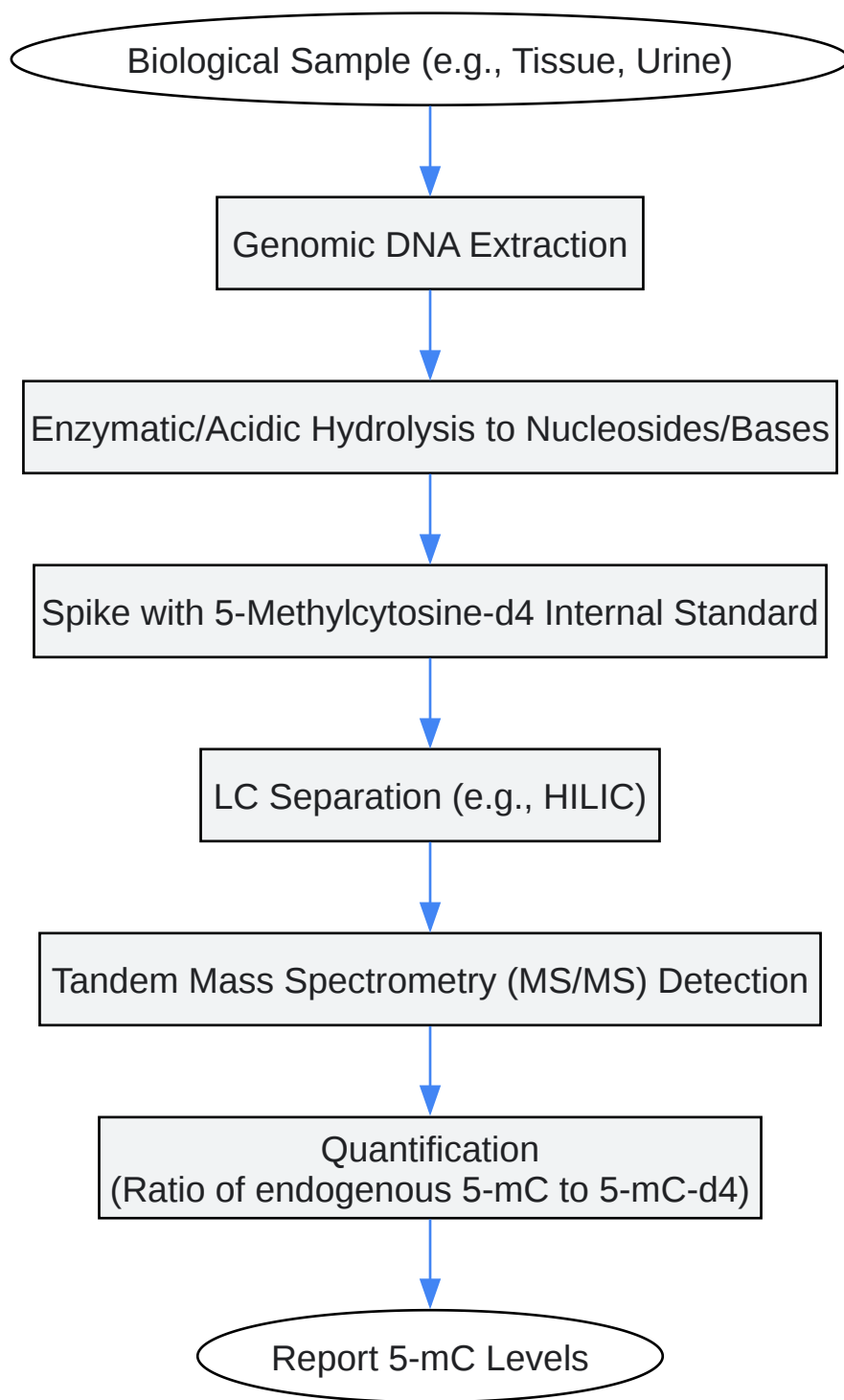
- **Oxidative Demethylation:** In biological systems, 5-mC is not a permanent mark. It can be actively demethylated through a series of oxidation steps catalyzed by the Ten-eleven translocation (TET) family of enzymes. This process converts 5-mC sequentially into 5-hydroxymethylcytosine (5-hmC), 5-formylcytosine (5-fC), and 5-carboxylcytosine (5-caC). These oxidized forms are then recognized and excised by enzymes like thymine DNA glycosylase (TDG) as part of the base excision repair (BER) pathway, ultimately replacing the modified cytosine with an unmodified one.
- **Photochemical Degradation:** Exposure to ultraviolet (UV) light can induce chemical changes in 5-mC. This includes deamination to form thymine and oxidation of the methyl group to generate 5-(hydroxymethyl)cytosine.
- **Hydrolytic Deamination:** 5-mC can undergo spontaneous hydrolytic deamination to form thymine, a common transition mutation in many cancers.

Biological Pathways and Experimental Workflows

Active DNA Demethylation Pathway

The primary biological pathway involving 5-methylcytosine is its role in the epigenetic cycle of DNA methylation and demethylation. The TET-mediated oxidation pathway is a key process for active DNA demethylation in mammals.





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